

Discovery, Synthesis, and Applications of 3-Iodo-5-methylphenol: A Technical Guide

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Compound of Interest

Compound Name: 3-Iodo-5-methylphenol

Cat. No.: B13017953

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Executive Summary

In the realm of advanced organic synthesis and active pharmaceutical ingredient (API) development, highly functionalized halogenated building blocks are indispensable. **3-Iodo-5-methylphenol** (CAS: 1073339-05-5) represents a structurally critical intermediate, possessing both a versatile phenolic hydroxyl group and a highly reactive iodine handle[1]. This whitepaper provides an in-depth mechanistic analysis of its synthesis, contrasting classical diazonium-based methodologies with state-of-the-art catalytic C–H functionalization techniques.

Physicochemical Profiling

Understanding the physical and spectral properties of **3-Iodo-5-methylphenol** is essential for downstream characterization and purification. The meta-relationship between the hydroxyl, methyl, and iodine groups yields a distinct symmetric signature in nuclear magnetic resonance (NMR) spectroscopy[2].

Table 1: Quantitative Data & Physicochemical Properties

Property	Value
Chemical Name	3-Iodo-5-methylphenol
CAS Registry Number	1073339-05-5[1]
Molecular Formula	C ₇ H ₇ IO
Molecular Weight	234.03 g/mol
Appearance	Colorless to pale yellow solid[2]
Storage Conditions	Keep in dark place, sealed in dry, room temperature
¹ H NMR (600 MHz, CDCl ₃)	δ 7.12 (s, 1H), 7.01 (s, 1H), 6.61 (s, 1H), 4.99 (bs, 1H), 2.25 (s, 3H)[2]

Synthetic Methodologies: Classical vs. Modern Approaches

The synthesis of **3-Iodo-5-methylphenol** illustrates the evolution of organic chemistry from harsh, functional-group-intolerant conditions to mild, highly regioselective catalytic processes.

The Classical Route: Diazotization and Ether Cleavage

Historically, accessing the meta-iodophenol motif required circumventing the natural ortho/para directing effects of the hydroxyl group. This is achieved by starting with a pre-substituted aniline derivative, specifically 3-methoxy-5-methylaniline[3].

Causality & Mechanistic Rationale: The amino group is converted into a diazonium salt, which acts as an exceptional leaving group due to the entropic driving force of nitrogen gas evolution. Potassium iodide (KI) is introduced to facilitate a Sandmeyer-type single-electron transfer (SET), installing the heavy iodine atom[3]. Finally, the robust aryl methyl ether must be cleaved. Hydroiodic acid (HI) is selected because the iodide ion is a powerful nucleophile that attacks the less sterically hindered methyl carbon via an S_N2 mechanism, while the strong acid protonates the ether oxygen to generate the phenol.

Step-by-Step Protocol (Self-Validating System):

- **Diazotization:** Dissolve 3-methoxy-5-methylaniline (1.0 equiv) in 6M aqueous HCl and cool to 0 °C. Slowly add a pre-cooled aqueous solution of NaNO₂ (1.1 equiv).
 - **In-Process Control (IPC):** Spot the reaction mixture on TLC treated with an alkaline 2-naphthol solution; a red azo dye confirms the presence of the diazonium intermediate. Maintain temperature strictly < 5 °C to prevent premature N₂ evolution.
- **Iodination:** Add an aqueous solution of KI (1.5 equiv) dropwise to the cold diazonium solution. Allow the mixture to warm to room temperature and stir until nitrogen bubbling ceases[3].
 - **Quench & Workup:** Extract with Ethyl Acetate (EtOAc). Wash the organic layer with saturated aqueous Na₂S₂O₃ to reduce any generated I₂ back to I⁻ (color change from brown to clear). Dry over Na₂SO₄ and concentrate to yield 1-iodo-3-methoxy-5-methylbenzene.
- **Demethylation:** Dissolve the intermediate in glacial acetic acid and add 45% aqueous HI. Reflux for 12 hours[3].
 - **IPC:** Monitor via TLC (Hexanes:EtOAc). The product phenol will have a significantly lower R_f than the ether starting material due to increased hydrogen bonding.
- **Purification:** Neutralize carefully with NaHCO₃, extract with dichloromethane (DCM), and purify via silica gel chromatography.

The Modern Route: Catalytic C–H Silylation and Ipso-Iodination

Recent breakthroughs in transition-metal catalysis allow for the direct, undirected functionalization of C–H bonds. Researchers at UC Berkeley demonstrated that sterically driven Iridium or Rhodium catalysts can selectively silylate the least hindered C–H bond of a phenol derivative[2].

Causality & Mechanistic Rationale: Direct electrophilic iodination of m-cresol yields a complex mixture of isomers due to competing electronic directing effects. By using a bulky transition-

metal catalyst, the reaction is governed entirely by sterics, forcing the silyl group into the meta position. The resulting C–Si bond is highly polarized. When treated with an electrophilic iodine source (like ICl or I₂), the silyl group stabilizes the adjacent carbocation (the β-silicon effect) and acts as an excellent electrofuge, resulting in precise ipso-iodination[2].

Step-by-Step Protocol (Self-Validating System):

- C–H Silylation: In an argon-filled glovebox, combine the protected phenol precursor, a silane source (e.g., heptamethyltrisiloxane), and the Ir/Rh catalyst in dry THF. Stir at 80 °C until completion.
 - IPC: Analyze via GC-MS. The mass shift corresponding to the addition of the silyl group is highly diagnostic[2].
- Ipso-Iodination: To a solution of the isolated arylsilane (e.g., 0.150 mmol) in a halogenated solvent at 0 °C, add the iodine source[2].
 - IPC: Monitor the disappearance of the characteristic Si-CH₃ protons (~0.2 ppm) via ¹H NMR to confirm the complete cleavage of the C–Si bond[2].
- Quenching & Isolation: Dilute with EtOAc and quench with saturated aqueous Na₂S₂O₃ at 0 °C. Extract the aqueous phase with EtOAc, dry the combined organic layers over MgSO₄, filter, and evaporate. Purify via flash column chromatography to obtain the colorless solid product (approx. 79% yield)[2].

Pathway Visualization



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Fig 1: Classical diazonium vs. modern catalytic C-H silylation pathways for **3-Iodo-5-methylphenol**.

Applications in Advanced Drug Development

3-Iodo-5-methylphenol is highly valued in the synthesis of complex pharmaceutical architectures. Because iodine is an exceptionally labile leaving group in palladium-catalyzed cross-coupling reactions, oxidative addition occurs preferentially at the C–I bond over C–Br or C–Cl bonds.

Table 2: Comparative Analysis of Synthetic Utility

Parameter	Classical Diazotization Route	Catalytic C-H Silylation Route
Primary Advantage	Utilizes inexpensive, highly available starting materials[3].	Exceptional regiocontrol without relying on pre-installed directing groups[2].
Overall Yield	~60-70%	~79% (Iodination step)[2]
Reaction Conditions	Harsh (Strong acid, HI reflux) [3]	Mild (Neutral, transition metal catalyzed)[2]
Downstream Application	Synthesis of Indole-Fused Polycyclics via Sonogashira coupling[3].	Construction of functionalized polymers and complex APIs[2].

In advanced workflows, the phenolic hydroxyl group of **3-Iodo-5-methylphenol** is often protected (e.g., with a methallyl group), allowing the iodine handle to undergo Sonogashira coupling with terminal alkynes. This specific sequence has been documented as a critical step in the synthesis of indole-fused polycyclics via Rhodium-catalyzed undirected C–H activation and subsequent alkene insertion[3].

References[2] Catalytic Silylation of CH Bonds.

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